

phase diagram of neon under varying pressure and temperature

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Compound of Interest

Compound Name: Neon

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An In-depth Technical Guide to the Phase Diagram of Neon

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical behavior of elements under varying conditions is paramount. **Neon**, a noble gas, presents a seemingly simple yet fundamentally important case study in phase transitions. This technical guide provides a detailed overview of the phase diagram of **neon**, summarizing key quantitative data, outlining experimental methodologies for its determination, and visualizing the relationships between its solid, liquid, and gaseous states.

Data Presentation

The phase behavior of **neon** is characterized by its triple point, critical point, and the boundaries between its solid, liquid, and vapor phases. The following tables summarize the key quantitative data that define **neon's** phase diagram.

Table 1: Key Phase Points of **Neon**

Property	Temperature (K)	Pressure (MPa)
Triple Point	24.556	0.04337
Critical Point	44.492	2.769
Normal Melting Point	24.56	0.101325
Normal Boiling Point	27.104	0.101325

Table 2: **Neon** Melting Line Data (Simon-Glatzel Equation)

The melting curve of **neon**, the boundary between the solid and liquid phases, can be described by the Simon-Glatzel equation:

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$$P(T) = P_{ref} + a \left[\left(\frac{T}{T_{ref}} \right)^b - 1 \right] \quad P(T) = P_{ref} + a \left[\left(\frac{T}{T_{ref}} \right)^b - 1 \right]$$

where:

- P is the pressure in GPa
- T is the temperature in K
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$$P_{ref}$$

$$= 0 \text{ GPa}$$

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$$T_{ref}$$

$$= 24.56 \text{ K (Triple Point Temperature)}$$

- a = 1.989 GPa
- b = 1.753

This equation provides a good fit for experimental data up to high pressures.^[1]

Table 3: **Neon** Vapor and Sublimation Pressure Data (Antoine Equation)

The relationship between temperature and pressure for the vapor-liquid (boiling) and solid-vapor (sublimation) equilibria at lower pressures can be represented by the Antoine equation:

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$$\log_{10}(P) = A - \frac{B}{C+T} \quad \log_{10}(P) = A - C + TB$$

where:

- P is the pressure in bar
- T is the temperature in K

The following parameters are valid for the temperature range of 15.9 K to 27 K[2][3]:

A	B	C
3.75641	95.599	-1.503

Experimental Protocols

The determination of the phase diagram of **neon** involves a variety of experimental techniques designed to probe the physical state of the substance under controlled temperature and pressure conditions.

Melting Curve Determination

The high-pressure melting curve of **neon** has been experimentally determined using a diamond-anvil cell (DAC).[4][5]

- **Sample Loading:** A small amount of **neon** is cryogenically loaded into a sample chamber, which is a small hole drilled in a metal gasket positioned between the two diamond anvils. A ruby chip is often included as a pressure calibrant.
- **Pressure Application and Measurement:** Pressure is applied by mechanically forcing the diamonds together. The pressure is measured in situ using the ruby fluorescence method. The wavelength shift of the fluorescence lines of the ruby crystal is directly correlated to the pressure.
- **Heating and Temperature Measurement:** The sample is heated, often using a laser or a resistive heater. The temperature is measured using a thermocouple or by spectral radiometry.

- **Phase Transition Detection:** The transition from solid to liquid is typically detected visually by observing the change in the sample's appearance, such as the disappearance of solid facets or the onset of fluid motion.

Vapor and Sublimation Pressure Measurement

Vapor and sublimation pressures are typically measured using static or dynamic methods in a cryostat.

- **Static Method:** A sample of **neon** is placed in a temperature-controlled chamber. The pressure of the vapor in equilibrium with the condensed phase (liquid or solid) is measured directly using a pressure transducer. The temperature of the sample is precisely controlled and measured with resistance thermometers.
- **Vapor-Recirculating Equilibrium System:** This method involves recirculating the vapor phase in a closed loop that passes through the liquid or solid phase. This ensures that equilibrium is reached, and the pressure and temperature are measured under these stable conditions.^[6]

Crystal Structure Determination

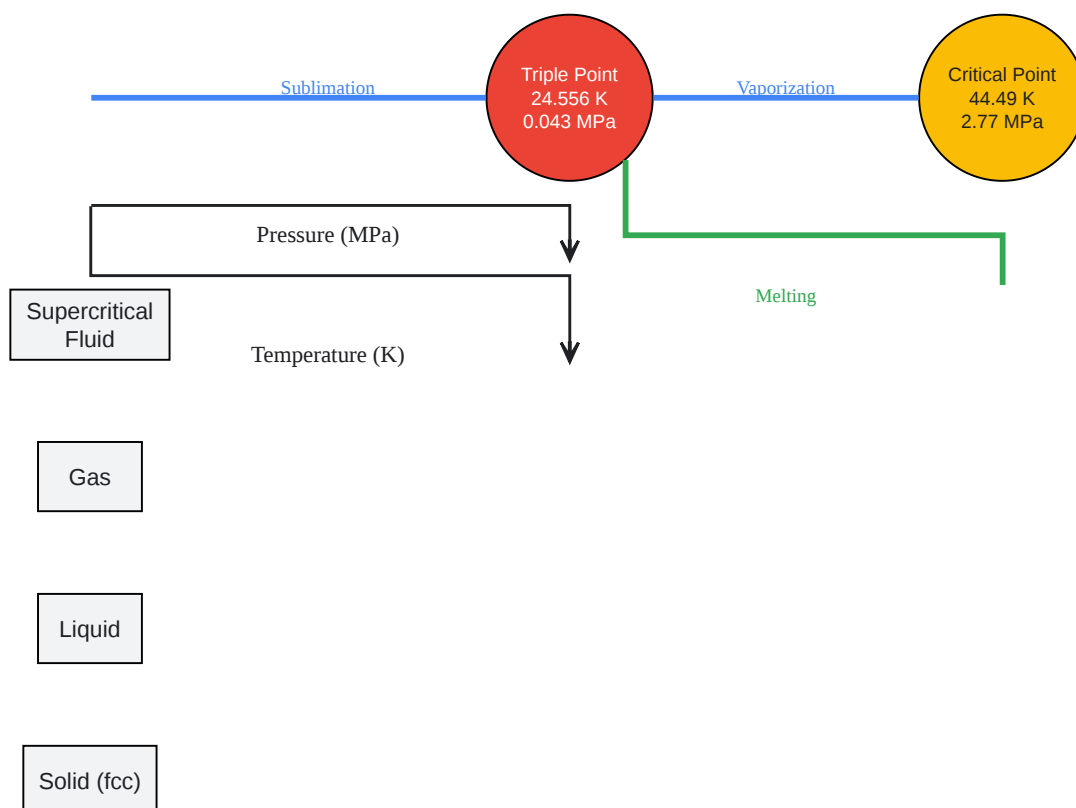
The crystal structure of solid **neon** at high pressures is determined using X-ray diffraction (XRD), often in conjunction with a diamond-anvil cell.

- **Experimental Setup:** A DAC is used to pressurize a sample of **neon** into its solid state. The cell is placed in the path of a high-intensity X-ray beam, typically from a synchrotron source.
- **Data Collection:** The X-rays are diffracted by the crystal lattice of the solid **neon**. The diffraction pattern, consisting of a series of spots or rings, is recorded on a detector.
- **Structure Analysis:** The positions and intensities of the diffraction peaks are used to determine the crystal structure and lattice parameters of the solid. For **neon**, these studies have confirmed a face-centered cubic (fcc) structure up to very high pressures, with no observed solid-solid phase transitions.^{[7][8]}

Visualization of the Neon Phase Diagram

The following diagram, generated using the Graphviz DOT language, provides a schematic representation of the phase diagram of **neon**, illustrating the relationships between the solid,

liquid, and gas phases as a function of pressure and temperature.



Phase Diagram of Neon

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A schematic representation of the phase diagram of **neon**.

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- To cite this document: BenchChem. [phase diagram of neon under varying pressure and temperature]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1203905#phase-diagram-of-neon-under-varying-pressure-and-temperature]

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